

Tetrafluorostannane: Basic Properties and Applications

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Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

Cat. No.: S573210

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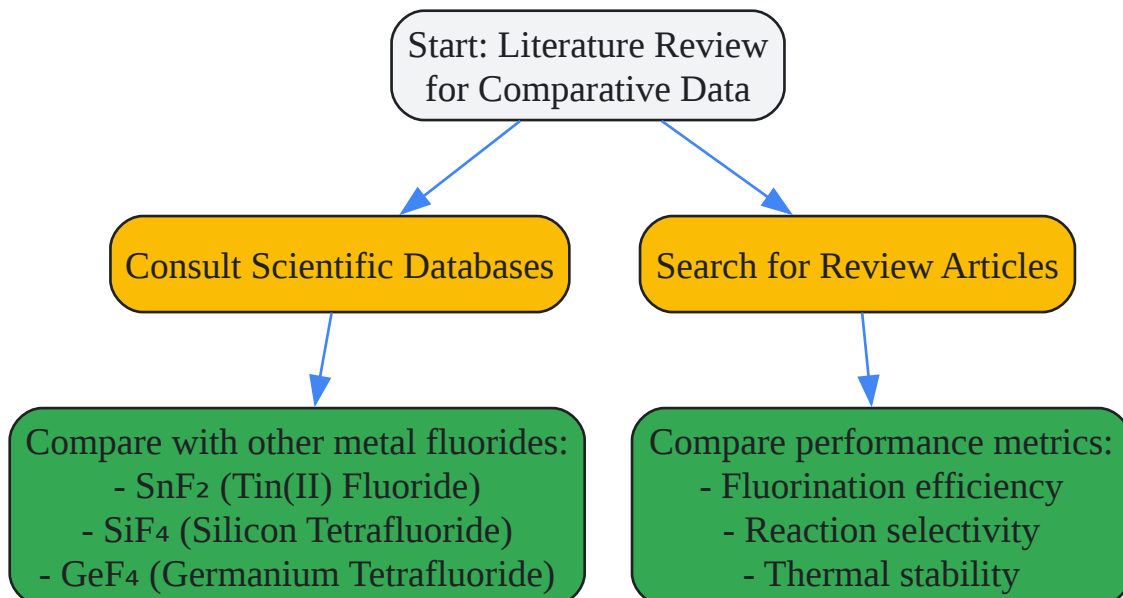
The table below summarizes the core information available for **Tetrafluorostannane** (Tin(IV) Fluoride), which is primarily used as a specialty chemical in research [1].

| Property | Description |
|-------------------|-----------------------|
| CAS No. | 7783-62-2 [1] |
| Molecular Formula | F_4Sn / SnF_4 [1] |
| Molecular Weight | 194.70 g/mol [1] |
| Synonym | Tin(IV) Fluoride [1] |

| **Primary Research Applications** | • **Fluorinating Agent**: Used in organic synthesis to introduce fluorine atoms into molecules. [1] • **Catalyst**: Serves as a catalyst in some chemical reactions. [1] • **Material Science**: Explored as a precursor for transparent conducting thin films and advanced glasses. [1] • **Dental Products**: Investigated as a potential fluoride source in toothpaste. [1] | | **Hazard Statements** | Harmful if swallowed, in contact with skin, or if inhaled. Causes severe skin burns and eye damage [1]. |

Suggested Avenues for Further Research

To build a complete comparison guide, you may need to consult specialized scientific resources. The following pathways might be helpful for your research:



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Specifically, you can focus on obtaining the following missing data through targeted searches:

- **Comparative Compounds:** Direct comparisons with other metal fluorides like **Tin(II) Fluoride (SnF₂)**, **Silicon Tetrafluoride (SiF₄)**, and **Germanium Tetrafluoride (GeF₄)** are needed [1].
- **Quantitative Performance Data:** Key metrics such as **reaction yields, catalytic turnover numbers, selectivity data, and stability constants** under various conditions are essential for an objective comparison [2].
- **Detailed Experimental Protocols:** While a common synthesis method (reacting SnCl₄ with HF) is mentioned [1], detailed procedures for its application as a fluorinating agent or catalyst are not provided in the current results.

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References

1. Buy Tetrafluorostannane | 7783-62-2 [smolecule.com]

2. and Br⁻ media by cyclic voltammetry [sciencedirect.com]

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[<https://www.smolecule.com/products/b573210#tetrafluorostannane-synthetic-utility-assessment>]

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